

16-Bromohexadecanoic acid chemical structure and analysis

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Compound of Interest

Compound Name: 16-Bromohexadecanoic acid

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An In-depth Technical Guide to **16-Bromohexadecanoic Acid**: Chemical Structure and Analysis

This technical guide provides a comprehensive overview of **16-Bromohexadecanoic acid**, a halogenated fatty acid utilized in various research and synthetic applications. The document details its chemical structure, physicochemical properties, and analytical characterization. It is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Structure and Identification

16-Bromohexadecanoic acid is a long-chain fatty acid derivative characterized by a bromine atom at the terminal (16th) carbon position of a hexadecanoic acid backbone.^[1]

Table 1: Chemical Identifiers of **16-Bromohexadecanoic Acid**

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 16-bromohexadecanoic acid[2] |
| CAS Number | 2536-35-8[2] |
| Molecular Formula | C16H31BrO2[2] |
| Molecular Weight | 335.32 g/mol [1][2] |
| SMILES | C(CCCCCCCC(=O)O)CCCCCBr[2] |
| InChI | InChI=1S/C16H31BrO2/c17-15-13-11-9-7-5-3-1-2-4-6-8-10-12-14-16(18)19/h1-15H2,(H,18,19)[2] |
| InChIKey | PFNCOYVEMJYEED-UHFFFAOYSA-N[2] |

Physicochemical Properties

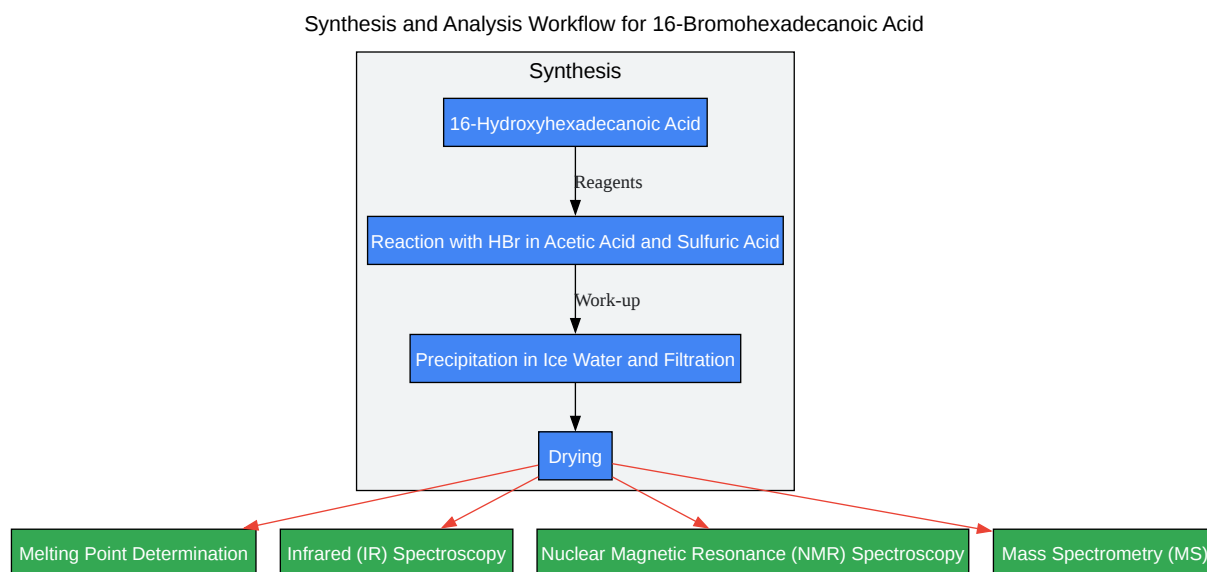
The physical and chemical characteristics of **16-Bromohexadecanoic acid** are summarized below.

Table 2: Physicochemical Data for **16-Bromohexadecanoic Acid**

| Property | Value |
|---------------|--|
| Melting Point | 67-69 °C[3], 68-71 °C (lit.)[1], 70-73 °C (lit.) |
| Boiling Point | 214-217 °C at 1 mmHg (lit.)[1] |
| Appearance | White solid[3] |
| Purity | >95%[3] |

Synthesis and Analysis Workflow

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **16-Bromohexadecanoic acid**.



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Caption: Workflow for the synthesis and analysis of **16-Bromohexadecanoic acid**.

Experimental Protocols

Synthesis of 16-Bromohexadecanoic Acid

A common method for the synthesis of **16-Bromohexadecanoic acid** involves the reaction of 16-hydroxyhexadecanoic acid with hydrogen bromide.[3][4]

Materials:

- 16-hydroxyhexadecanoic acid (0.63 mol)[3]
- 30% Hydrogen bromide in acetic acid (1000 mL, 5 mol)[3]
- Concentrated sulfuric acid (310 mL)[3]
- Ice water
- 2 L three-necked round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Nitrogen inlet
- Trapping devices (sodium hydroxide particles, 25% aqueous sodium hydroxide, saturated sodium carbonate solution)[3]

Procedure:

- To a 2 L three-necked round-bottomed flask equipped with a mechanical stirrer, reflux condenser, and nitrogen inlet, add 177 g (0.63 mol) of 16-hydroxyhexadecanoic acid.[3]
- Subsequently, add 1000 mL of 30% hydrogen bromide in acetic acid solution and 310 mL of concentrated sulfuric acid.[3]
- The system is connected to a series of trapping devices containing sodium hydroxide particles, 25% aqueous sodium hydroxide solution, and saturated sodium carbonate solution.[3]
- The reaction mixture is stirred overnight at room temperature.[3]
- Following overnight stirring, the mixture is heated to reflux for 6 hours.[3]
- After the reaction is complete, the mixture is cooled and poured into ice water.[3]
- The precipitated solid is collected by vacuum filtration.[3]

- The solid is dried under high vacuum to yield **16-bromohexadecanoic acid**.[\[3\]](#)

Expected Yield: 196 g (88%)[\[3\]](#)

Analytical Characterization

The synthesized **16-Bromohexadecanoic acid** can be characterized using various analytical techniques.

Table 3: Analytical Data for **16-Bromohexadecanoic Acid**

| Analysis Technique | Observed Data |
|--|--|
| Melting Point (DSC) | 69.0 °C (sharp peak) [3] |
| Infrared (IR) Spectroscopy (paraffin paste) | 1700 cm ⁻¹ (strong, C=O), 650 cm ⁻¹ (strong, C-Br) [3] |
| ¹ H NMR (200 MHz, CD ₂ Cl ₂) | δ 3.4 (t, J = 8 Hz, 2H), 2.3 (t, J = 8 Hz, 2H), 1.8 (m, 2H), 1.6 (m, 2H), 1.2 (br. s, 22H) [3] |
| ¹³ C NMR | Data available from spectral databases. [2] |
| Mass Spectrometry (GC-MS) | m/z top peak: 255; 2nd highest: 60; 3rd highest: 55 [2] |

Biological and Chemical Applications

16-Bromohexadecanoic acid serves as a versatile starting material in organic synthesis. It is notably used in the synthesis of ceramides with ultralong chains and in the preparation of carnitine nitro-derivatives.[\[3\]](#) It has also been described as a radiochemical precursor.[\[5\]](#) While the direct biological activities of **16-bromohexadecanoic acid** are not extensively documented, its isomer, 2-bromohexadecanoic acid, has been identified as a PPARδ agonist and an inhibitor of fatty acid oxidation.

Safety Information

16-Bromohexadecanoic acid is classified as a skin irritant.[\[2\]](#) Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling

this compound.

GHS Hazard Statement: H315: Causes skin irritation.[2]

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